

Application Notes and Protocols: Mn-EDTA as an MRI Contrast Agent

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Compound of Interest

Compound Name: Manganese EDTA complex

CAS No.: 55448-20-9

Cat. No.: B15901810

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Manganese-Ethylenediaminetetraacetic Acid (Mn-EDTA) as a contrast agent for Magnetic Resonance Imaging (MRI). The information compiled herein is intended to guide researchers in the design and execution of experiments involving Mn-EDTA and its derivatives.

Introduction

Manganese (Mn) has emerged as a promising alternative to gadolinium (Gd) for MRI contrast agents due to its favorable magnetic properties and role as an essential biological element.[1][2][3][4] The divalent manganese ion (Mn^{2+}) possesses five unpaired electrons, making it highly effective at shortening the T1 relaxation time of water protons, which leads to positive contrast enhancement in T1-weighted MR images.[2][5] However, free manganese ions are toxic, causing a neurodegenerative disorder known as "manganism".[2][6] To mitigate this toxicity, Mn^{2+} is chelated with ligands such as EDTA. The resulting $[Mn(EDTA)(H_2O)]^{2-}$ complex is significantly more tolerated, with an LD50 in rats of 7.0 mmol/kg compared to 0.22 mmol/kg for $MnCl_2$. [6][7] This complex maintains a coordinated water molecule that can rapidly exchange

with bulk water, a crucial feature for T1 relaxivity.^{[3][6]} Research is ongoing to improve the stability and relaxivity of Mn-EDTA-based agents, including modifications to increase their molecular size or promote binding to macromolecules like serum albumin.^{[5][6]}

Data Presentation

Table 1: Relaxivity of Mn-EDTA and Related Complexes

Compound	Magnetic Field	Temperature (°C)	Medium	r_1 (mM ⁻¹ s ⁻¹)	r_2 (mM ⁻¹ s ⁻¹)	Reference
[Mn(EDTA)(H ₂ O)] ²⁻	20 MHz	35	-	2.9	-	[6]
[Mn(EDTA)(H ₂ O)] ²⁻	20 MHz	25	-	3.3	-	[8]
MnL1 (EDTA-based with albumin binding moiety)	20 MHz	37	HEPES Buffer	5.8	-	
MnL1	20 MHz	37	Rabbit Plasma	51	-	
MnL1	20 MHz	37	Human Plasma	46	-	
MnL1	20 MHz	37	4.5% Rabbit Serum Albumin	47	-	
MnL1	20 MHz	37	4.5% Human Serum Albumin	48	-	
Mn-DPDP	20 MHz	40	Aqueous Solution	2.8	3.7	[5][6]
MnCl ₂	20 MHz	37	-	8.0 ± 0.1	-	[5]

Table 2: Toxicity and Stability of Manganese Complexes

Compound	Parameter	Value	Species	Reference
[Mn(EDTA)(H ₂ O)] ²⁻ (sodium salt)	LD ₅₀ (intravenous)	7.0 mmol/kg	Rat	[6][7]
MnCl ₂	LD ₅₀ (intravenous)	0.22 mmol/kg	Rat	[6]
Mn-EDTA	pMn	7.82 (at pH 7.4)	-	[6][7]
Mn-CDTA	pMn	8.67 (at pH 7.4)	-	[6][7]

Experimental Protocols

Protocol 1: MRI Phantom Preparation for Relaxivity Measurement

This protocol describes the preparation of a phantom containing varying concentrations of Mn-EDTA for the determination of T1 and T2 relaxivity.

Materials:

- Disodium manganese EDTA (CAS 15375-84-5)[9]
- Agarose
- Deionized water
- Cylindrical phantom tubes (e.g., 15 mm diameter polypropylene tubes)[10]
- Beaker
- Magnetic stirrer and stir bar
- Heating plate
- Pipettes

- Analytical balance

Procedure:

- Prepare a Stock Solution of Mn-EDTA:
 - Accurately weigh a desired amount of disodium manganese EDTA powder.
 - Dissolve the powder in a known volume of deionized water to create a concentrated stock solution (e.g., 10 mM). Ensure complete dissolution using a magnetic stirrer.
- Prepare Agarose Gel:
 - In a beaker, mix agarose powder with deionized water to achieve the desired gel concentration (e.g., 1-2% w/v).
 - Heat the mixture on a heating plate while stirring until the agarose is completely dissolved and the solution is clear.
 - Allow the agarose solution to cool to approximately 50-60°C before adding the contrast agent to prevent degradation.
- Prepare Serial Dilutions:
 - Prepare a series of dilutions of the Mn-EDTA stock solution in deionized water to achieve a range of concentrations (e.g., 0.1, 0.25, 0.5, 0.75, 1.0 mM).
- Create Phantom Samples:
 - For each concentration, mix a specific volume of the diluted Mn-EDTA solution with the warm agarose gel. For example, for a final volume of 10 mL, mix 5 mL of a 2x concentrated Mn-EDTA solution with 5 mL of a 2x concentrated agarose solution.
 - Include a control sample containing only the agarose gel (0 mM Mn-EDTA).
- Fill Phantom Tubes:
 - Carefully pipette each Mn-EDTA/agarose mixture into a separate, labeled phantom tube.

- Avoid introducing air bubbles.
- Allow the phantoms to solidify at room temperature or in a refrigerator.
- MRI Acquisition:
 - Place the phantom tubes in the MRI scanner.
 - Acquire T1-weighted images using a spin-echo or inversion recovery sequence with varying repetition times (TR) or inversion times (TI), respectively.
 - Acquire T2-weighted images using a spin-echo sequence with varying echo times (TE).
- Data Analysis:
 - Measure the signal intensity from a region of interest (ROI) within each phantom tube for each acquisition parameter.
 - Calculate the T1 and T2 relaxation times for each concentration by fitting the signal intensity data to the appropriate exponential decay or recovery equations.
 - Calculate the relaxation rates ($R1 = 1/T1$ and $R2 = 1/T2$).
 - Plot R1 and R2 as a function of Mn-EDTA concentration. The slope of the linear regression line represents the r1 and r2 relaxivity in $\text{mM}^{-1}\text{s}^{-1}$, respectively.

Protocol 2: In Vivo MRI in a Rodent Model

This protocol provides a general methodology for performing a contrast-enhanced MRI study with Mn-EDTA in a rat model.

Materials:

- Mn-EDTA solution for injection (sterile, isotonic)
- Rat model (e.g., Sprague-Dawley)
- Anesthesia (e.g., isoflurane)

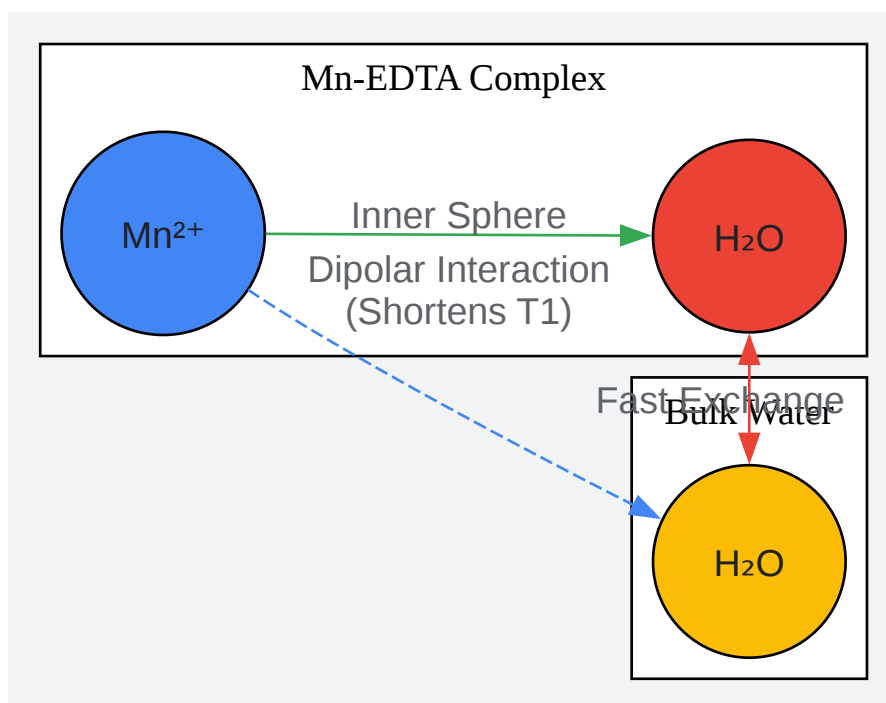
- Catheter for intravenous injection (e.g., tail vein)
- Small animal MRI scanner and appropriate coils
- Physiological monitoring equipment (respiration, temperature)

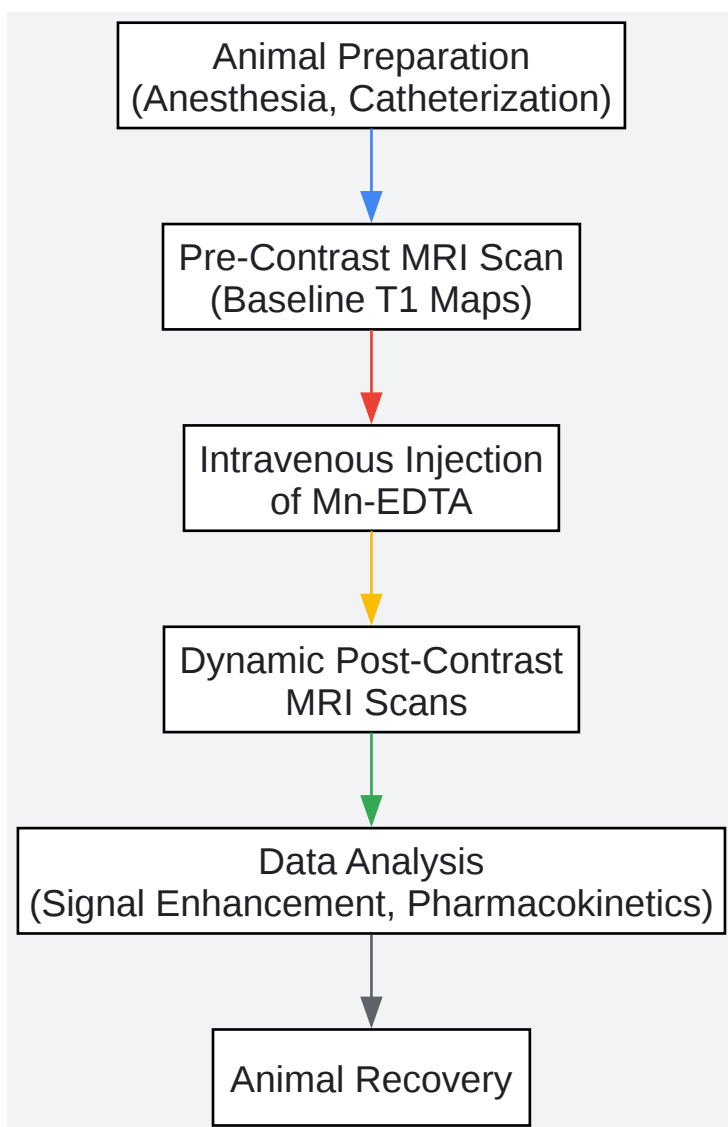
Procedure:

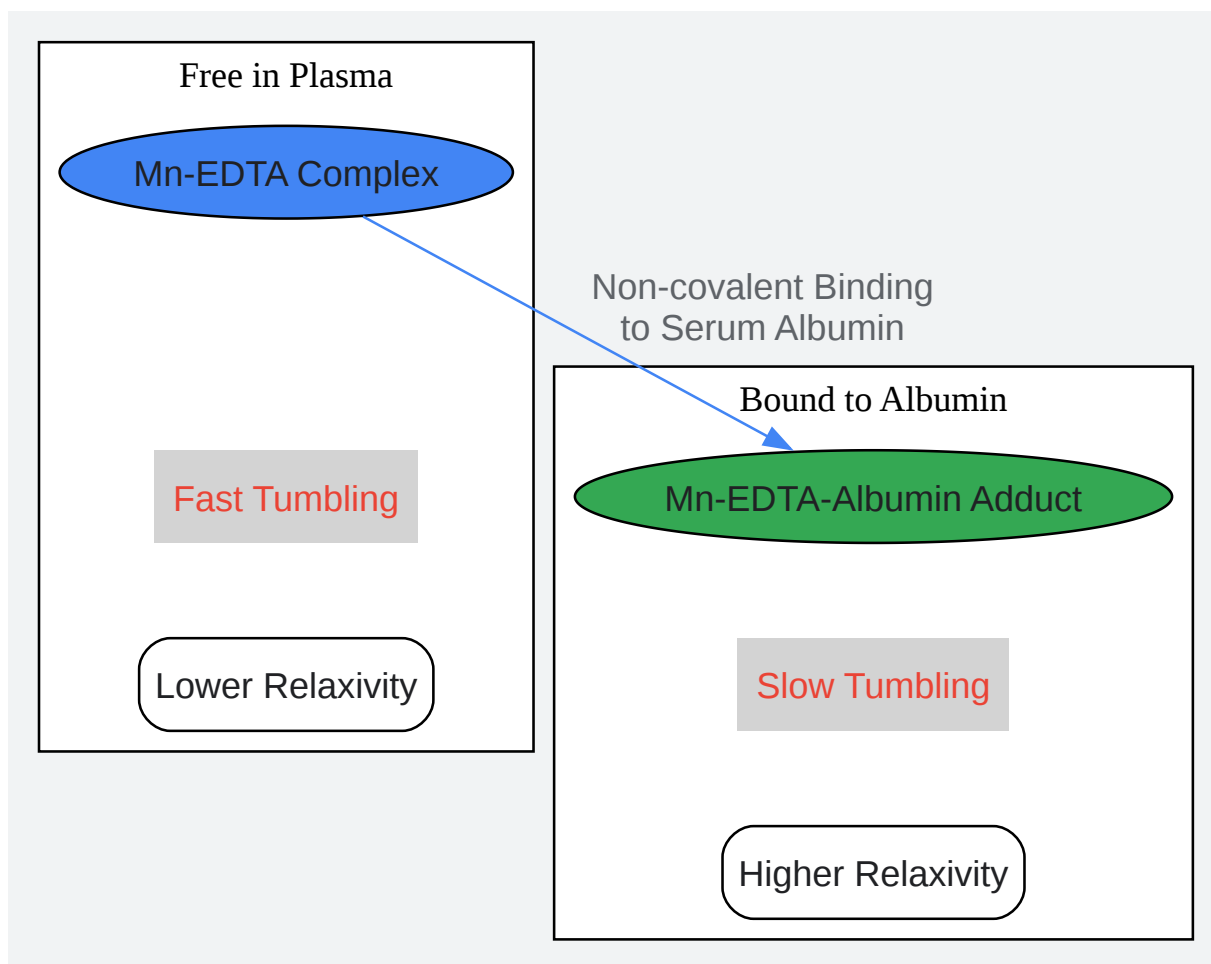
- Animal Preparation:
 - Anesthetize the rat using isoflurane (e.g., 2-3% for induction, 1-1.5% for maintenance) in oxygen or medical air.
 - Place a catheter in the tail vein for administration of the contrast agent.
 - Position the animal in the MRI scanner's animal holder and secure it to minimize motion artifacts.
 - Monitor the animal's vital signs (respiration rate, body temperature) throughout the experiment and maintain body temperature with a warming system.
- Pre-Contrast Imaging:
 - Acquire baseline T1-weighted images of the region of interest (e.g., brain, liver, or specific pathology) before injecting the contrast agent.
- Contrast Agent Administration:
 - Administer the Mn-EDTA solution intravenously via the tail vein catheter. The dose will depend on the specific research question and the relaxivity of the agent but can be guided by preclinical toxicological evaluations.[\[2\]](#)
- Post-Contrast Imaging:
 - Immediately after injection, begin acquiring a dynamic series of T1-weighted images to observe the distribution and enhancement pattern of the contrast agent over time.

- Acquire high-resolution T1-weighted images at a time point of expected maximum contrast enhancement.
- Data Analysis:
 - Co-register the pre- and post-contrast images.
 - Quantify the signal enhancement in specific regions of interest by calculating the percentage change in signal intensity or by performing T1 mapping to determine the change in R1.
 - Analyze the pharmacokinetic profile of the agent by plotting the signal enhancement over time.
- Animal Recovery:
 - After the imaging session, discontinue anesthesia and allow the animal to recover in a warm, clean cage.
 - Monitor the animal until it is fully ambulatory.

Visualizations







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